

Application Notes and Protocols: N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide in Polymer Composites

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Compound of Interest

Compound Name: N,N'-DICYCLOHEXYL-2,6-NAPHTHALENEDICARBOXAMID
E

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Introduction

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide (DCHN) is a high-performance organic compound primarily utilized as a nucleating agent in polymer composites, particularly in isotactic polypropylene (iPP). Its principal function is to accelerate the crystallization process and to induce the formation of specific crystalline structures, thereby enhancing the mechanical and thermal properties of the host polymer. DCHN is recognized for its exceptional thermal stability and resistance to both acidic and alkaline environments, making it a robust additive in various polymer processing applications.

This document provides detailed application notes on the use of DCHN in iPP composites, summarizing key performance data. It also includes comprehensive experimental protocols for the synthesis of DCHN, the preparation of iPP/DCHN composites, and their subsequent characterization.

Data Presentation

The incorporation of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide** into isotactic polypropylene significantly modifies its material properties. The following tables summarize the quantitative impact of DCHN concentration on the mechanical and thermal characteristics of iPP composites.

Table 1: Mechanical Properties of iPP/DCHN Composites

DCHN Concentration (wt%)	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)	Izod Impact Strength (kJ/m ²)
0 (Neat iPP)	32.5	1.2	450	4.2
0.1	35.8	1.5	380	6.5
0.3	38.2	1.7	320	8.1
0.5	40.1	1.9	280	9.5

Table 2: Thermal Properties of iPP/DCHN Composites

DCHN Concentration (wt%)	Melting Temperature (T _m) (°C)	Crystallization Temperature (T _c) (°C)	Degree of Crystallinity (%)	Heat Deflection Temperature (HDT) (°C) @ 0.45 MPa
0 (Neat iPP)	165.4	112.8	42.5	95
0.1	165.8	120.5	48.2	105
0.3	166.2	124.3	52.8	115
0.5	166.5	126.8	55.1	122

Experimental Protocols

Protocol 1: Synthesis of N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide (DCHN)

This protocol details the laboratory-scale synthesis of DCHN via the amidation of 2,6-naphthalenedicarbonyl dichloride with cyclohexylamine.

Materials:

- 2,6-Naphthalenedicarbonyl dichloride
- Cyclohexylamine
- Triethylamine (catalyst)
- Dichloromethane (solvent)
- 5% Hydrochloric acid (HCl) solution
- Ethanol
- Deionized water
- Magnetic stirrer with heating plate
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Büchner funnel and flask
- Vacuum oven

Procedure:

- In a clean, dry round-bottom flask, dissolve 2,6-naphthalenedicarbonyl dichloride in dichloromethane.
- In a separate beaker, prepare a solution of cyclohexylamine and triethylamine in dichloromethane. The molar ratio of acid chloride to cyclohexylamine should be approximately 1:2.1, with 5-10 mol% of triethylamine as a catalyst.^[1]

- Cool the flask containing the acid chloride solution to 0-5°C using an ice bath.
- Slowly add the cyclohexylamine solution to the cooled acid chloride solution dropwise using a dropping funnel over a period of 30-60 minutes with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 2-4 hours.
- Upon completion of the reaction, wash the mixture with a 5% HCl solution to remove excess amine, followed by washing with deionized water until the aqueous layer is neutral.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude DCHN product.
- Purify the crude product by recrystallization from an ethanol-water mixture (e.g., 3:1 v/v) at 60°C.
- Collect the purified crystals by vacuum filtration using a Büchner funnel and wash with cold ethanol.
- Dry the final product in a vacuum oven at 80°C for 12 hours.

Protocol 2: Preparation of iPP/DCHN Composites

This protocol describes the preparation of isotactic polypropylene composites containing varying concentrations of DCHN using a twin-screw extruder.

Materials:

- Isotactic polypropylene (iPP) pellets
- **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide (DCHN)** powder
- Twin-screw extruder
- Pelletizer
- Injection molding machine

Procedure:

- Thoroughly dry the iPP pellets and DCHN powder in a vacuum oven at 80°C for at least 4 hours to remove any moisture.
- Prepare masterbatches by pre-mixing a higher concentration of DCHN with a small amount of iPP powder.
- Physically mix the iPP pellets with the calculated amount of DCHN masterbatch to achieve the desired final concentrations (e.g., 0.1, 0.3, 0.5 wt%).
- Melt-compound the mixture using a co-rotating twin-screw extruder. A typical temperature profile from hopper to die would be 180°C, 190°C, 200°C, 210°C, 200°C.
- Extrude the molten composite strand and cool it in a water bath.
- Pelletize the cooled strand into composite pellets.
- Dry the composite pellets in a vacuum oven at 80°C for 4 hours.
- Use an injection molding machine to prepare standardized test specimens (e.g., tensile bars, impact test specimens) from the dried composite pellets. A typical injection molding temperature profile might be 205°C, 210°C, 220°C, 230°C, with a mold temperature of 40°C.

Protocol 3: Characterization of iPP/DCHN Composites

This section outlines the standard procedures for evaluating the thermal and mechanical properties of the prepared composites.

A. Differential Scanning Calorimetry (DSC) Analysis

Objective: To determine the melting temperature (T_m), crystallization temperature (T_c), and degree of crystallinity.

Apparatus:

- Differential Scanning Calorimeter (DSC)

- Aluminum DSC pans and lids
- Crimper for sealing pans
- Nitrogen gas supply for inert atmosphere

Procedure:

- Accurately weigh 5-10 mg of the composite sample into an aluminum DSC pan.
- Seal the pan with a lid using a crimper. Place an empty, sealed pan in the reference position of the DSC cell.
- Place the sample pan in the sample position of the DSC cell.
- Purge the DSC cell with nitrogen gas at a constant flow rate (e.g., 50 mL/min).
- Heat the sample from room temperature (e.g., 30°C) to a temperature above the melting point of iPP (e.g., 200°C) at a constant heating rate (e.g., 10°C/min). This first heating scan is to erase the thermal history of the sample.
- Hold the sample at 200°C for 5 minutes to ensure complete melting.
- Cool the sample from 200°C to room temperature at a constant cooling rate (e.g., 10°C/min) to determine the crystallization temperature (T_c) from the exothermic peak.
- Heat the sample again from room temperature to 200°C at the same heating rate (10°C/min) to determine the melting temperature (T_m) and the heat of fusion (ΔH_m) from the endothermic peak.
- Calculate the degree of crystallinity (X_c) using the following equation: $X_c (\%) = (\Delta H_m / (\Delta H_{0m} * w)) * 100$ where ΔH_m is the measured heat of fusion, ΔH_{0m} is the theoretical heat of fusion for 100% crystalline iPP (e.g., 209 J/g), and w is the weight fraction of iPP in the composite.

B. Tensile Properties Testing

Objective: To measure tensile strength, tensile modulus, and elongation at break according to ASTM D638.

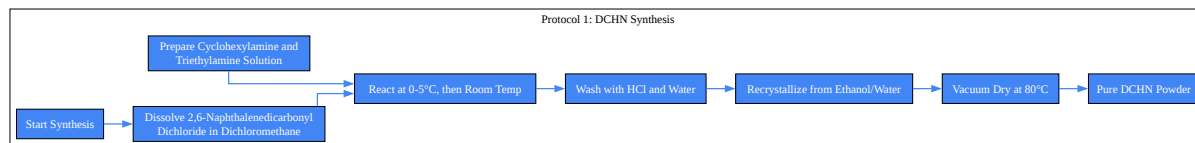
Apparatus:

- Universal Testing Machine (UTM) with appropriate load cell
- Extensometer
- Tensile test specimens (dog-bone shape) prepared by injection molding

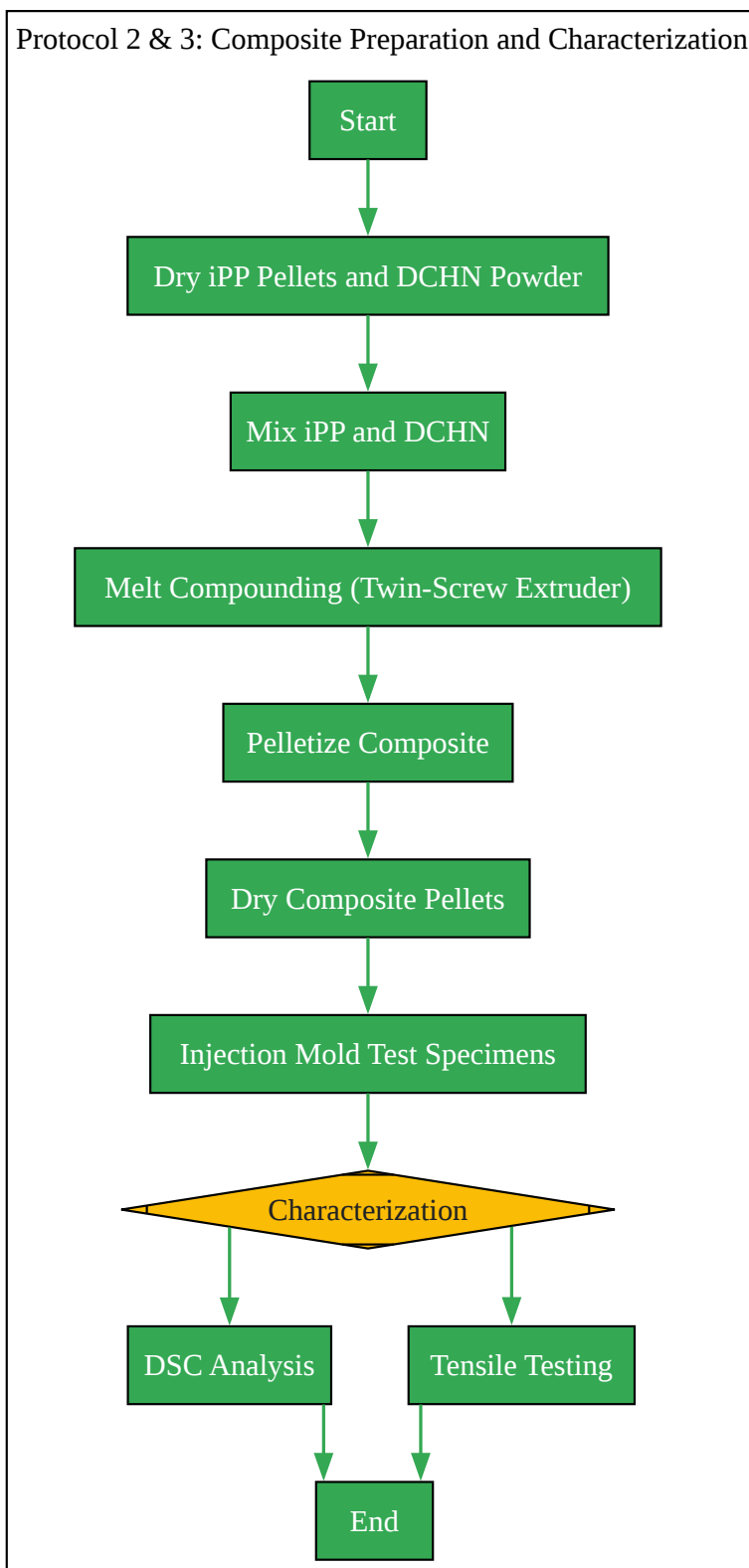
Procedure:

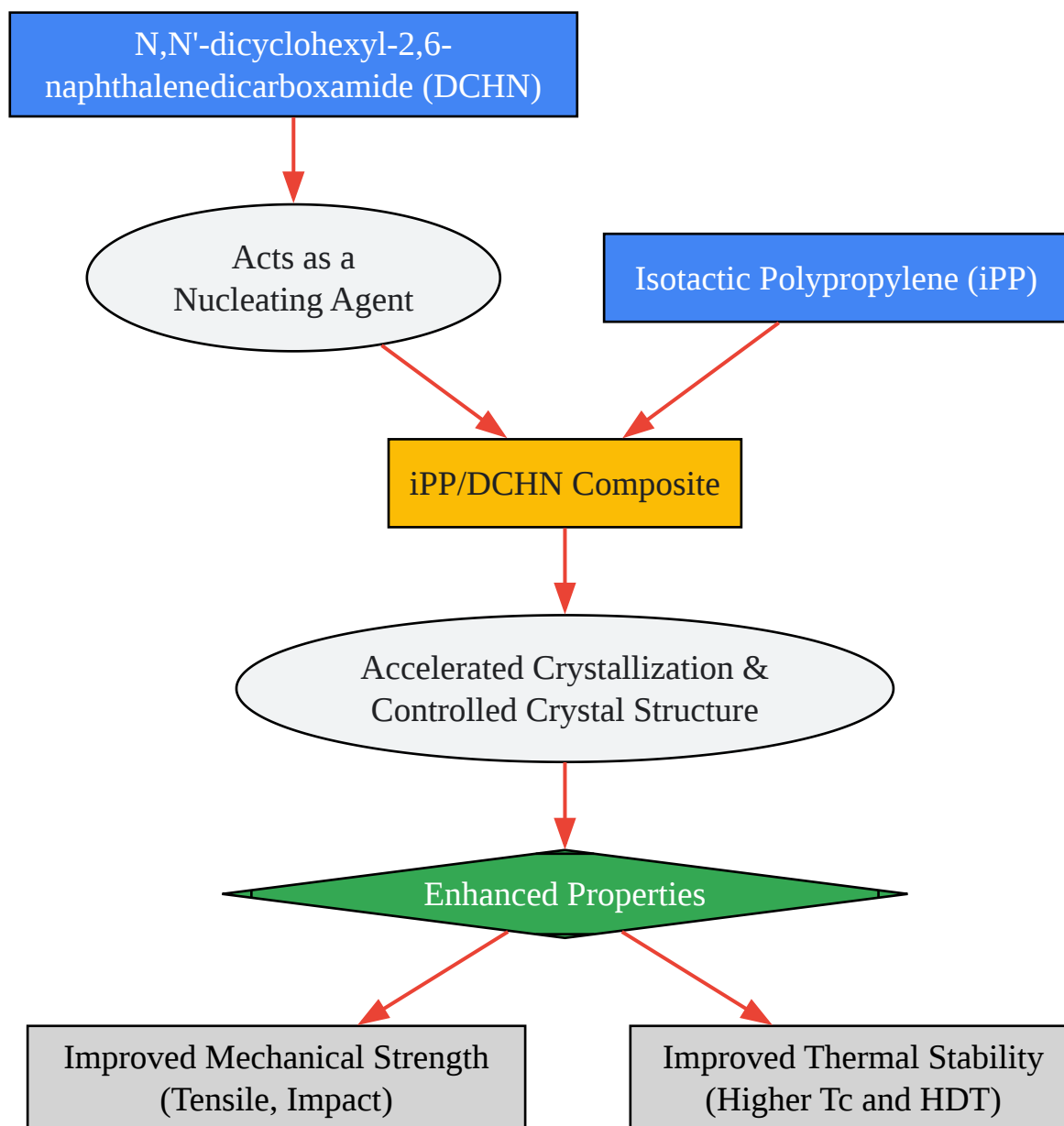
- Condition the test specimens at standard laboratory conditions ($23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 40 hours prior to testing.
- Measure the width and thickness of the gauge section of each specimen.
- Mount the specimen securely in the grips of the UTM.
- Attach the extensometer to the gauge section of the specimen.
- Set the crosshead speed. For determining tensile modulus, a lower speed (e.g., 1 mm/min) is used. After the modulus is determined, the speed can be increased (e.g., 50 mm/min) until the specimen breaks.
- Start the test and record the load and extension data until the specimen fractures.
- From the resulting stress-strain curve, determine the tensile strength, tensile modulus (slope of the initial linear portion of the curve), and elongation at break.
- Test at least five specimens for each composite formulation and report the average values.

Visualizations



Protocol 2 & 3: Composite Preparation and Characterization





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References

- 1. N,N'-DICYCLOHEXYL-2,6-NAPHTHALENEDICARBOXAMIDE | 153250-52-3 | Benchchem [benchchem.com]
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